

Technical Guide: Synthesis and Purification of AND-302

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Compound of Interest

Compound Name: AND-302

Cat. No.: B13438779

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This document provides a detailed technical overview of the synthesis and purification of **AND-302**, a small molecule anticonvulsant agent. The information is compiled from available scientific literature and is intended to guide research and development efforts.

Introduction

AND-302, systematically named N-[2,2-Difluoro-2-(2-fluorophenyl)ethyl]-sulfamide, is a promising anticonvulsant compound that has demonstrated significant neuroprotective activity in preclinical studies. Its potential therapeutic applications necessitate a clear and reproducible synthesis and purification strategy. This guide outlines the known synthetic pathway, experimental protocols, and methods for obtaining high-purity **AND-302**.

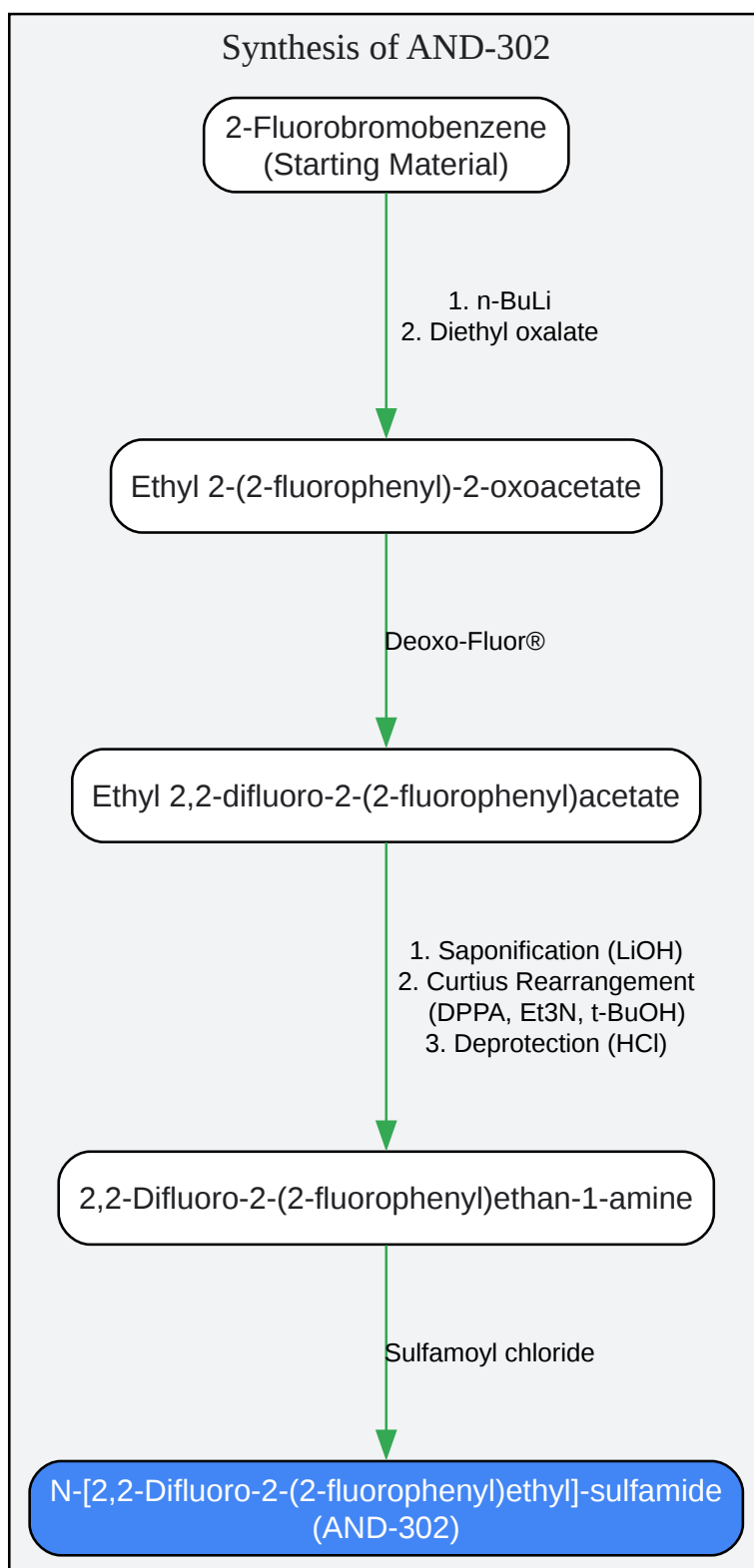
Physicochemical Properties of AND-302

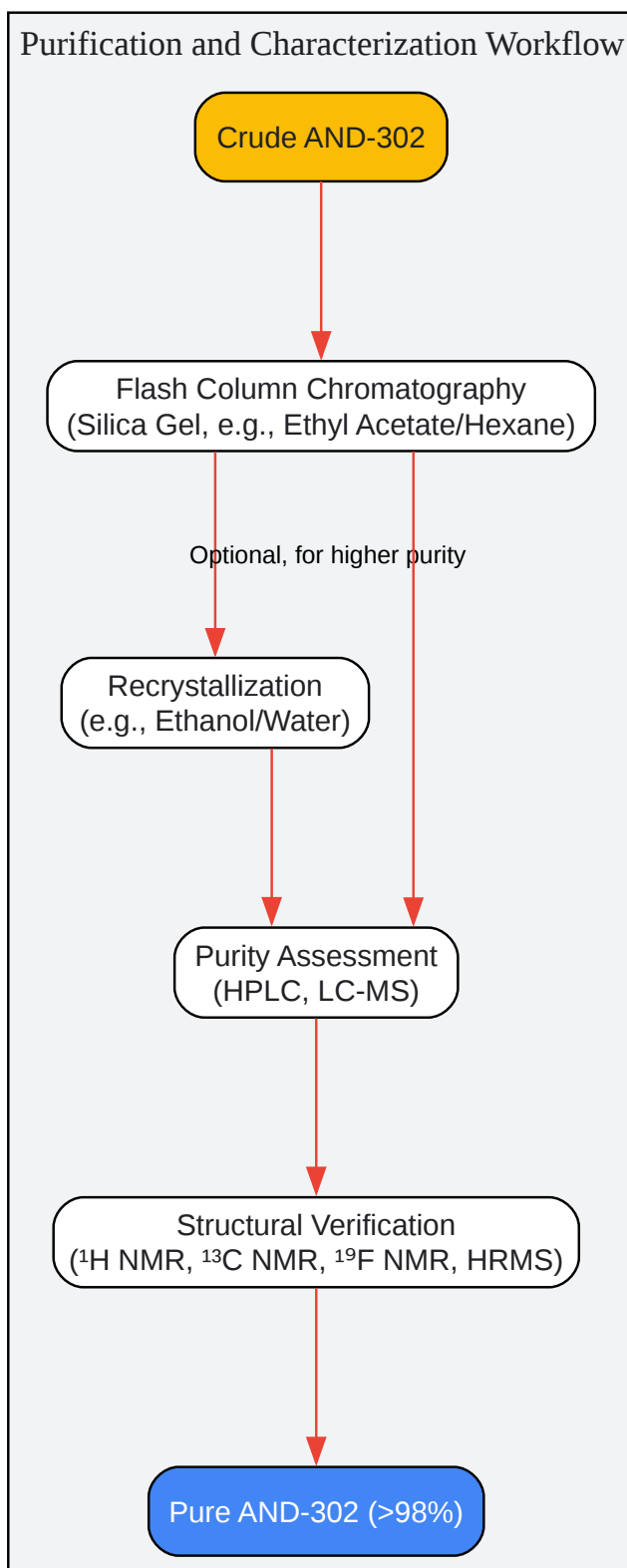
A summary of the key physicochemical properties of **AND-302** is presented in the table below.

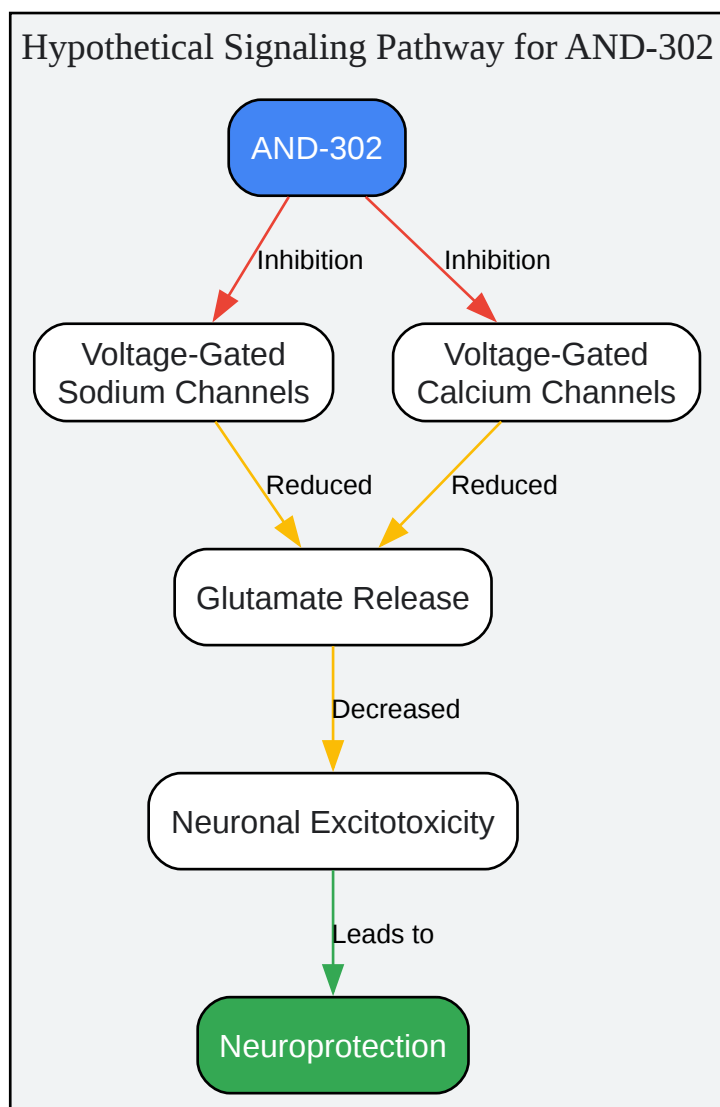
Property	Value	Source
IUPAC Name	N-[2,2-Difluoro-2-(2-fluorophenyl)ethyl]-sulfamide	[1]
CAS Number	1380201-88-6	[1]
Molecular Formula	C8H9F3N2O2S	[1]
Molecular Weight	254.23 g/mol	[1]
Appearance	Solid powder	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C in a dry, dark environment.	MedKoo Biosciences

Synthesis Pathway of AND-302

The synthesis of **AND-302** is a multi-step process starting from commercially available reagents. The overall synthetic scheme is depicted below, followed by detailed experimental protocols for each step.







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References

- 1. Sulfamide, N-[2,2-difluoro-2-(2-fluorophenyl)ethyl]- CAS#: 1380201-88-6 [m.chemicalbook.com]

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